

N-(2-Hydroxyethyl)ethylenediamine: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: N-(2-Hydroxyethyl)ethylenediamine

Cat. No.: B041792

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CAS Number: 111-41-1 EC Number: 203-867-5 Linear Formula: $\text{NH}_2\text{CH}_2\text{CH}_2\text{NHCH}_2\text{CH}_2\text{OH}$ ^[1]

This document provides an in-depth technical overview of the safety information, handling procedures, and toxicological data for **N-(2-Hydroxyethyl)ethylenediamine**. It is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

Hazard Identification and Classification

N-(2-Hydroxyethyl)ethylenediamine is classified as a hazardous substance requiring careful handling. The primary hazards are related to its corrosive nature, potential for causing allergic skin reactions, and reproductive toxicity.^[2]

Signal Word: Danger^[2]

GHS Hazard Pictograms:

Pictogram	Hazard Class
GHS05 (Corrosion)	Skin Corrosion/Irritation, Serious Eye Damage
GHS07 (Exclamation Mark)	Skin Sensitization
GHS08 (Health Hazard)	Reproductive Toxicity, STOT SE

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2]
- H317: May cause an allergic skin reaction.[2]
- H335: May cause respiratory irritation.
- H360Df: May damage the unborn child. Suspected of damaging fertility.[2]

Hazard Classifications:

- Skin Corrosion (Category 1B)[2]
- Serious Eye Damage (Category 1)
- Reproductive Toxicity (Category 1B)[2]
- Skin Sensitization (Category 1)
- Specific Target Organ Toxicity, Single Exposure (STOT SE 3), Respiratory system

Safety and Handling Protocols

Adherence to strict safety protocols is mandatory when handling this chemical to prevent exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure.

Equipment	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Wear fire/flammable resistant and impervious clothing.[3] Chemical-resistant gloves are required.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., Type K filter).[3][4]

Handling and Storage

- Handling: Handle only in a well-ventilated area, preferably under a chemical fume hood.[3][4] Avoid breathing mist or vapors. Do not get in eyes, on skin, or on clothing.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5] Store locked up.[2] The storage class code is 6.1C - Combustible acute toxic Cat.3 / toxic compounds or compounds which cause chronic effects.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[4]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[3] Do not let the product enter drains.
- Clean-up: Absorb the spill with inert material (e.g., diatomite, universal binders) and place it in a suitable, closed container for disposal.[4][6]

Emergency and First-Aid Procedures

Immediate action is critical in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, provide oxygen. Call a doctor immediately. [2] [6]
Skin Contact	Immediately take off all contaminated clothing. [2] Wash off immediately with plenty of water and soap for at least 15 minutes. [2] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] Consult a doctor immediately.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Call a physician or poison control center immediately. [2] [6]

Toxicological and Physical Data

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	3,000 mg/kg
LD50	Rat	Dermal	2,250 mg/kg

Data sourced from a 2023 Safety Data Sheet.[\[2\]](#)

Physical and Chemical Properties

Property	Value
Boiling Point	238-240 °C at 752 mmHg[1]
Density	1.03 g/mL at 25 °C[1]
Vapor Density	3.6 (vs air)[1]
Flash Point	144 °C (291.2 °F)
Refractive Index	n _{20/D} 1.485[1]

Precautionary Statements Summary

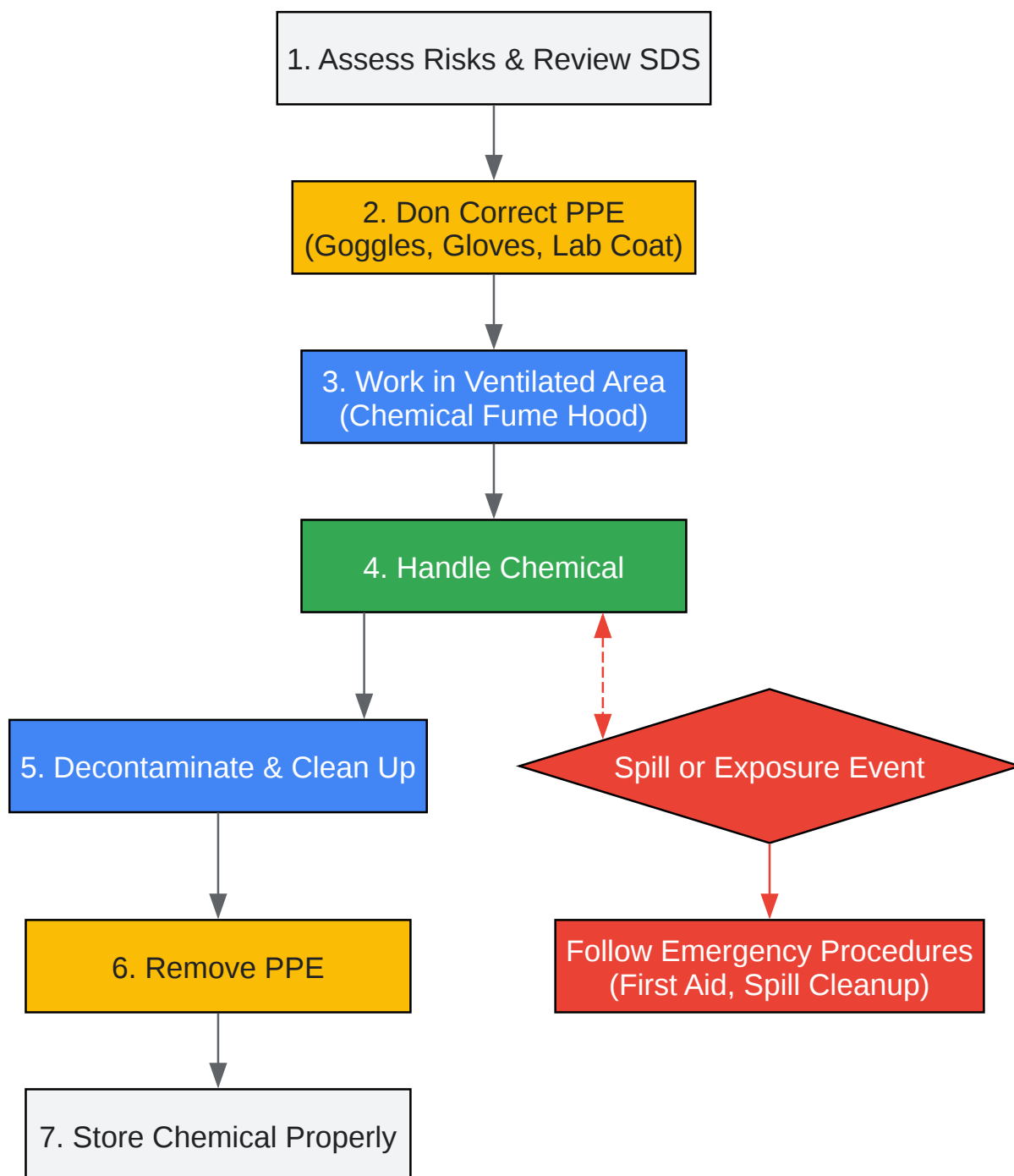
The following table summarizes the key precautionary statements (P-statements) associated with this chemical.

Code	Statement
P202	Do not handle until all safety precautions have been read and understood.
P261	Avoid breathing mist or vapours.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P310	Immediately call a POISON CENTER or doctor/physician.[2]
P405	Store locked up.[2][6]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[2]

Workflow Diagrams

Chemical Handling Workflow

The following diagram illustrates the logical workflow for safely handling **N-(2-Hydroxyethyl)ethylenediamine** in a laboratory setting.

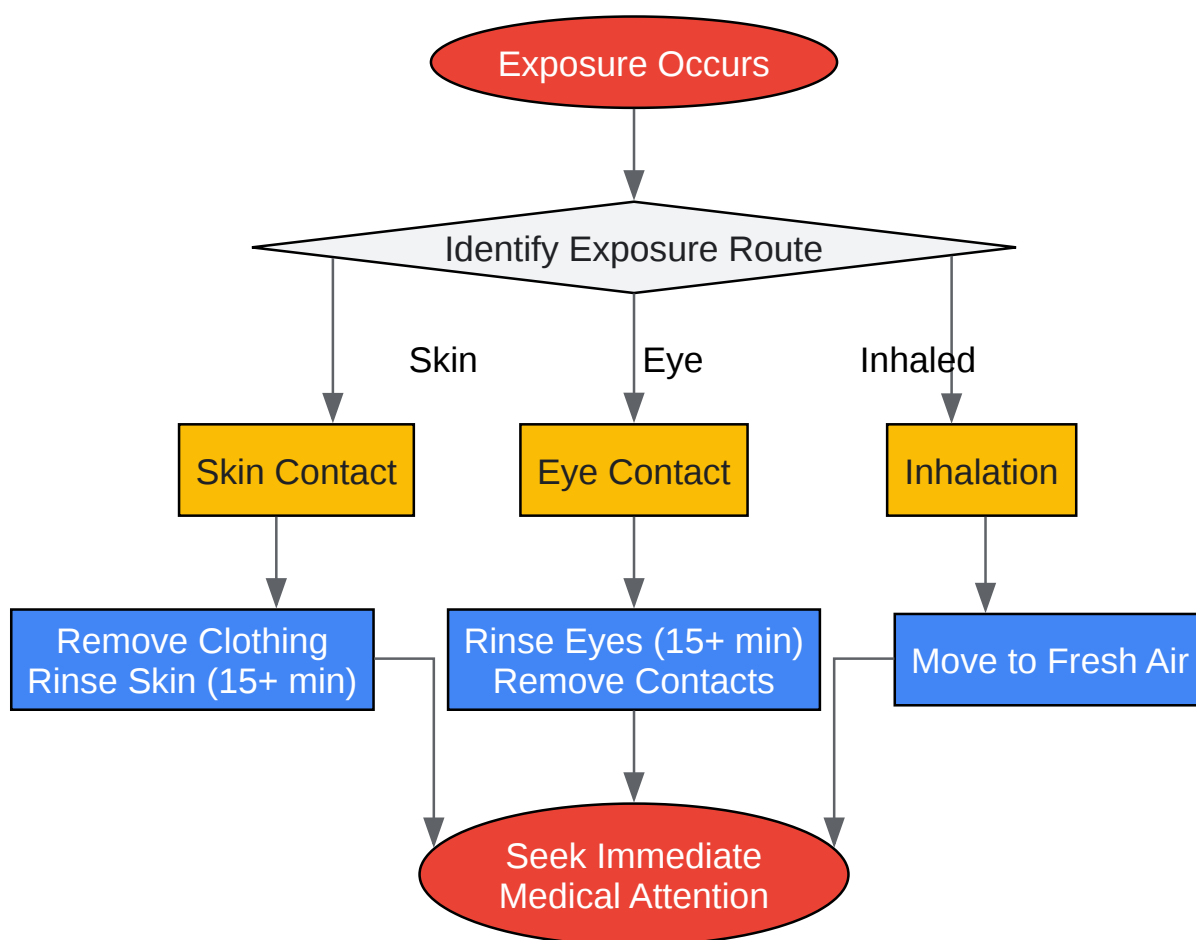


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Caption: Standard workflow for handling hazardous chemicals.

First Aid Decision Pathway

This diagram outlines the decision-making process in the event of an exposure.



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Caption: Decision pathway for first aid response to exposure.

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